

Proper Disposal of Divarasib Adipate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Divarasib adipate*

Cat. No.: *B12387609*

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Essential guidelines for the safe handling and disposal of **divarasib adipate** in a research setting, ensuring operational safety and regulatory compliance.

Divarasib adipate, a potent and selective KRAS G12C inhibitor, requires careful handling and disposal to ensure the safety of laboratory personnel and to maintain environmental standards. Although the Safety Data Sheet (SDS) for the parent compound, divarasib, indicates that it is not classified as a hazardous substance or mixture, its potent biological activity necessitates a cautious and systematic approach to its disposal.^[1] Adherence to established laboratory safety protocols and local regulations is paramount.

Immediate Safety and Handling Precautions

Before beginning any procedure involving **divarasib adipate**, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses, gloves, and a lab coat. All handling of the compound in solid or solution form should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.^[1] In case of accidental contact, follow these first aid measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart to ensure thorough rinsing. Seek prompt medical attention. [1]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. A physician should be consulted. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical assistance. [1]
Ingestion	Wash out the mouth with water. Do not induce vomiting and call a physician for guidance. [1]

Step-by-Step Disposal Procedure

The disposal of **divarasib adipate** and its contaminated waste must comply with all applicable federal, state, and local environmental regulations.[\[1\]](#) The following procedure provides a general framework based on best practices for potent, non-hazardous research compounds.

- Segregation of Waste: All materials contaminated with **divarasib adipate**, including unused compound, solutions, contaminated PPE (gloves, etc.), and labware (vials, pipette tips), must be segregated from general laboratory waste.
- Waste Collection:
 - Solid Waste: Collect unused solid **divarasib adipate** and contaminated solids in a clearly labeled, sealed container.
 - Liquid Waste: Collect solutions containing **divarasib adipate** in a separate, leak-proof, and clearly labeled container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Sharps: Any sharps, such as needles or razor blades, contaminated with **divarasib adipate** should be placed in a designated sharps container.
- Labeling: All waste containers must be clearly labeled with "**Divarasib Adipate** Waste" and any other information required by your institution, such as the chemical composition and hazard warnings (if applicable).
- Storage: Store the sealed waste containers in a designated, secure area away from incompatible materials, pending collection by a licensed chemical waste disposal service.
- Professional Disposal: Arrange for the collection and disposal of the **divarasib adipate** waste through your institution's EHS office or a certified chemical waste management contractor. These services are equipped to handle the disposal of specialized chemical waste in accordance with regulatory requirements.[2]

Spill Management Protocol

In the event of a spill, evacuate non-essential personnel from the area. Wearing appropriate PPE, absorb the spilled material with an inert, liquid-binding material such as diatomite or universal binders.[1] Once the spill is absorbed, decontaminate the surface by scrubbing with alcohol.[1] Collect all contaminated absorbent material in a sealed container and dispose of it as chemical waste, following the procedure outlined above. Prevent the spill from entering drains or water courses.[1]

Divarasib Adipate Properties

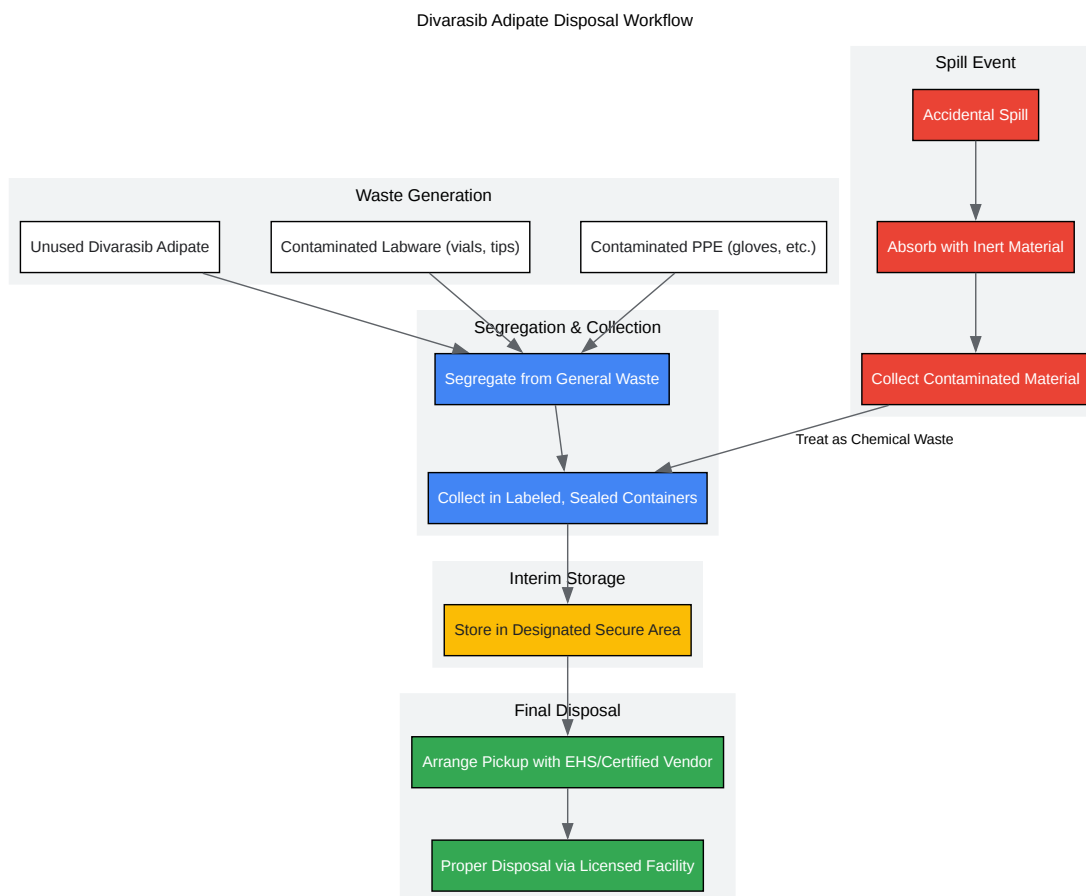
The following table summarizes key information for **divarasib adipate** and its parent compound.

Property	Divarasib Adipate	Divarasib (Parent Compound)
CAS Number	2762240-36-6	2417987-45-0
Molecular Formula	C35H42ClF4N7O6	C29H32ClF4N7O2
Molecular Weight	768.21 g/mol	622.06 g/mol
Hazard Classification	Not classified as hazardous	Not classified as hazardous
Transport Information	Not classified as dangerous goods	Not classified as dangerous goods

Data sourced from multiple chemical suppliers and safety data sheets.[\[1\]](#)[\[3\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **divarasib adipate** waste.



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Caption: Workflow for the safe disposal of **divarasisb adipate** waste.

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